

Di-p-tolylphosphine: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: **Di-p-tolylphosphine**

Cat. No.: **B091435**

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This guide provides an in-depth overview of the stability and recommended storage conditions for **di-p-tolylphosphine**. Due to the limited availability of direct stability studies on **di-p-tolylphosphine**, this document extrapolates data from its oxide and structurally related phosphine compounds to provide the most comprehensive guidance.

Core Concepts: Understanding the Instability of Di-p-tolylphosphine

Di-p-tolylphosphine [(4-CH₃C₆H₄)₂PH] is a secondary phosphine that is susceptible to oxidation. The primary degradation pathway is the oxidation of the phosphorus (III) center to a phosphorus (V) center, forming **di-p-tolylphosphine** oxide. This reactivity is a key consideration for its handling and storage. The stability of **di-p-tolylphosphine** is influenced by several factors, including:

- Atmosphere: The presence of oxygen will facilitate oxidation.
- Temperature: Higher temperatures can accelerate the rate of degradation.
- Light: Exposure to light can potentially promote photo-oxidation.
- Moisture: While less reactive than with oxygen, prolonged exposure to moisture should be avoided.

Quantitative Data Summary

The following tables summarize the available physical and chemical property data for **di-p-tolylphosphine** and its common degradation product, **di-p-tolylphosphine** oxide.

Table 1: Physical and Chemical Properties of **Di-p-tolylphosphine**

| Property | Value |
|-------------------|-----------------------------------|
| Molecular Formula | C ₁₄ H ₁₅ P |
| Molecular Weight | 214.24 g/mol |
| Appearance | Solid (presumed) |
| Solubility | Soluble in organic solvents |

Table 2: Physical and Chemical Properties of **Di-p-tolylphosphine** Oxide

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₄ H ₁₅ OP |
| Molecular Weight | 230.25 g/mol [1] |
| Appearance | White to off-white crystalline solid |
| Melting Point | 96 °C |
| Storage | 4°C, protect from light, stored under nitrogen[1] |

Table 3: Recommended Storage and Handling Conditions for Related Arylphosphines

| Compound | Storage Temperature | Atmosphere | Incompatibilities |
|-----------------------|---------------------|------------------|-------------------------|
| Tri(o-tolyl)phosphine | Store below +30°C | Inert atmosphere | Strong oxidizing agents |
| Tri(p-tolyl)phosphine | Room Temperature | Inert atmosphere | Strong oxidizing agents |

Experimental Protocols: General Handling of Air-Sensitive Phosphines

While specific experimental protocols for the stability testing of **di-p-tolylphosphine** are not readily available in public literature, the following general procedures for handling air-sensitive phosphines should be adopted to maintain its integrity.

Protocol 1: Inert Atmosphere Handling

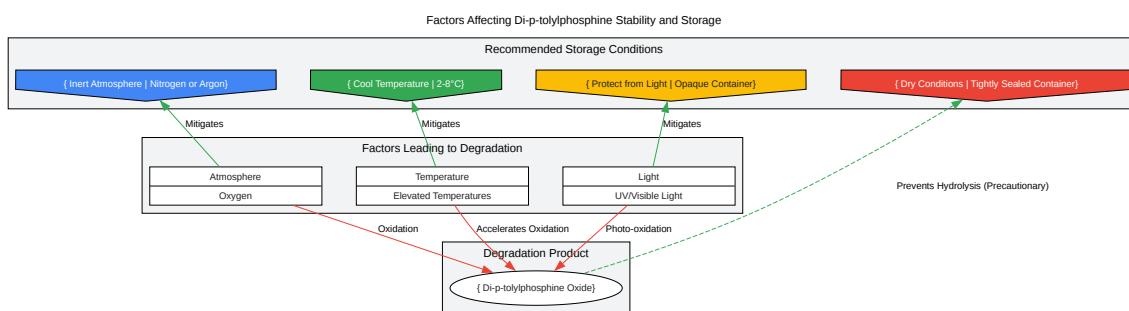
- Preparation: All glassware should be oven-dried and cooled under a stream of inert gas (argon or nitrogen).
- Inerting: The container of **di-p-tolylphosphine** should be allowed to reach room temperature before opening. The container should be opened under a positive pressure of inert gas.
- Manipulation: All transfers and manipulations of **di-p-tolylphosphine** should be carried out using Schlenk line techniques or within a glovebox.
- Solvents: Solvents used to prepare solutions of **di-p-tolylphosphine** should be thoroughly deoxygenated by sparging with an inert gas or by the freeze-pump-thaw method.

Protocol 2: Storage

- Primary Container: Store **di-p-tolylphosphine** in its original, tightly sealed container.
- Secondary Containment: Place the primary container within a secondary container, such as a desiccator or a sealed bag, that has been purged with an inert gas.
- Temperature: For long-term storage, refrigeration at 2-8°C is recommended to minimize degradation.
- Light: Protect from light by storing in an opaque container or in a dark location.

Visualization of Stability and Storage Logic

The following diagram illustrates the key factors influencing the stability of **di-p-tolylphosphine** and the corresponding recommended storage conditions to mitigate degradation.



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Caption: Logical workflow for ensuring **di-p-tolylphosphine** stability.

Conclusion

While **di-p-tolylphosphine** is a valuable reagent in research and development, its inherent sensitivity to atmospheric oxygen necessitates careful handling and storage. By adhering to the principles of inert atmosphere techniques, maintaining cool and dark storage conditions, and using tightly sealed containers, the shelf-life and purity of **di-p-tolylphosphine** can be effectively preserved. For critical applications, it is recommended to verify the purity of the phosphine prior to use, particularly if it has been stored for an extended period.

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References

- 1. chemscene.com [chemscene.com]
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